

Navigating the Safe Disposal of FINO2: A Procedural Guide

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Compound of Interest

Compound Name: *FINO2*

Cat. No.: *B15582668*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **FINO2**, a potent ferroptosis-inducing peroxide compound. While a specific Safety Data Sheet (SDS) for **FINO2** is not readily available in the public domain, this document outlines a recommended disposal procedure based on its known chemical properties and general best practices for handling organic peroxides.

FINO2 is recognized as a stable oxidant that initiates ferroptosis through the inactivation of glutathione peroxidase 4 (GPX4) and the oxidation of ferrous iron.^{[1][2][3]} Its stability at varying pH levels and thermal stability up to at least 150°C are notable characteristics.^{[2][3][4]} Despite its stability in research applications, its nature as a peroxide necessitates careful consideration for its disposal to mitigate potential hazards.

Key Chemical and Physical Properties of FINO2

A summary of the available quantitative data for **FINO2** is presented below to inform handling and disposal procedures.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₈ O ₃	[1]
Formula Weight	256.4 g/mol	[1]
Appearance	Solid	[1][3]
Purity	≥95%	[1]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml, Ethanol:PBS (pH 7.2) (1:2): 0.3 mg/ml	[1]
Thermal Stability	Stable to at least 150 °C	[4]
Storage Temperature	4°C, protect from light	[3]

Recommended Disposal Procedure for FINO2

The following step-by-step guide is a conservative approach to the disposal of **FINO2**, aligning with general hazardous waste disposal protocols for organic peroxides.

Step 1: Personal Protective Equipment (PPE)

Before handling **FINO2** for disposal, ensure appropriate PPE is worn, including:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Step 2: Waste Segregation and Collection

- Do not mix **FINO2** waste with other chemical waste streams, especially with flammable solvents or reducing agents, unless specifically instructed by your institution's environmental health and safety (EHS) department.

- Collect solid **FINO2** waste in a designated, clearly labeled, and compatible hazardous waste container. The container should be sturdy and have a secure lid.[\[5\]](#)[\[6\]](#)
- For solutions of **FINO2**, collect the liquid waste in a separate, labeled, and compatible container. Avoid using metal containers or caps that can corrode.

Step 3: Labeling

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**FINO2**," and the approximate quantity. Follow your institution's specific labeling requirements.

Step 4: Storage Pending Disposal

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat sources, direct sunlight, and incompatible materials such as strong acids, bases, and reducing agents.
- Store in a secondary containment bin to prevent spills.[\[6\]](#)

Step 5: Arrange for Professional Disposal

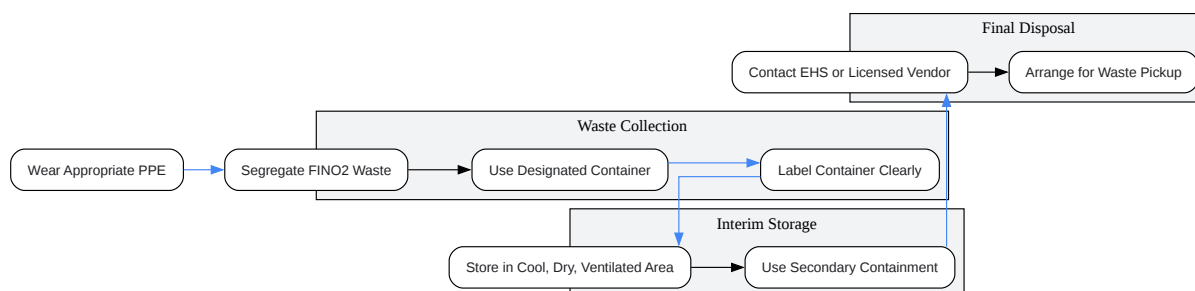
- Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the **FINO2** waste.[\[5\]](#)[\[7\]](#)
- Provide them with all available information about the chemical.

Experimental Protocols

No specific experimental protocols for the neutralization or disposal of **FINO2** were found in the reviewed literature. The recommended procedure is based on general principles of chemical waste management. It is critical to consult with your institution's EHS professionals for guidance tailored to your specific facilities and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **FINO2**.



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Caption: Logical workflow for the safe disposal of **FINO2** waste.

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